

Application Notes and Protocols for Benzylpenicillin Quantification in Serum using HPLC

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Compound of Interest

Compound Name: *Bacbenzylpenicillin*

Cat. No.: *B1206963*

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These application notes provide detailed protocols for the quantitative determination of benzylpenicillin (Penicillin G) in human serum using High-Performance Liquid Chromatography (HPLC). Two primary methodologies are presented: a highly sensitive Liquid Chromatography-Mass Spectrometry (LC-MS) method and a more conventional HPLC with Ultraviolet (UV) detection method. These protocols are intended for researchers, scientists, and professionals in drug development and clinical monitoring.

Method 1: High-Sensitivity Quantification by Liquid Chromatography-Mass Spectrometry (LC-MS)

This method is ideal for studies requiring high sensitivity and specificity, such as pharmacokinetic and therapeutic drug monitoring, especially when sample volumes are limited.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Quantitative Data Summary

Parameter	Value	Reference
Linearity Range	0.0015–10 mg/L	[1] [2] [3] [4]
Limit of Detection (LOD)	~0.003 mg/L	[1] [7]
Lower Limit of Quantification (LLOQ)	0.01 mg/L	[1] [2] [3] [4] [7]
Accuracy	93–104%	[1] [7]
Retention Time	~2.3 minutes	[1]
Sample Volume	15 µL	[1] [2] [3] [4] [7]

Experimental Protocol

1. Materials and Reagents:

- Benzylpenicillin sodium salt (analytical standard)
- Benzylpenicillin-d7 (Internal Standard, IS)[\[2\]](#)
- Acetonitrile (HPLC or LC-MS grade)
- Methanol (HPLC or LC-MS grade)
- Formic acid (LC-MS grade)
- Water (ultrapure, e.g., Milli-Q)
- Human serum (drug-free for calibration standards and quality controls)
- Microcentrifuge tubes (1.5 mL)
- HPLC vials

2. Instrumentation:

- Triple Quadrupole Liquid Chromatograph-Mass Spectrometer (TQ LC/MS)[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Reversed-phase analytical column (e.g., Poroshell 120 EC-C18, 2.1 × 50 mm, 1.9 μm)[1]
- Analytical balance
- Vortex mixer
- Microcentrifuge

3. Sample Preparation (Protein Precipitation):[1][2][3]

- Pipette 15 μL of serum sample, calibration standard, or quality control into a microcentrifuge tube.[2]
- Add 60 μL of acetonitrile containing the internal standard (benzylpenicillin-d7 at 0.15 mg/L). [1][2]
- Vortex the mixture thoroughly for 10 seconds to precipitate proteins.[2]
- Allow the mixture to equilibrate for 10 minutes.[2]
- Centrifuge at 14,000 × g for 5 minutes to pellet the precipitated proteins.[2]
- Transfer the supernatant to an HPLC vial for analysis.

4. Chromatographic Conditions:[1][2][3]

- Column: Poroshell 120 EC-C18, 2.1 × 50 mm, 1.9 μm[1]
- Mobile Phase: 55% methanol in water with 0.1% formic acid[1][2][3]
- Flow Rate: 0.4 mL/min[1][2][3]
- Column Temperature: 25 °C[1][2]
- Injection Volume: 2 μL[1]
- Run Time: Approximately 5-6 minutes[1][2]

5. Mass Spectrometry Detection:[1][2][6]

- Ionization Mode: Electrospray Ionization (ESI), Positive Mode[1][2]
- Detection Mode: Multiple Reaction Monitoring (MRM)[1][2]
- Capillary Voltage: 5000 V[1][6]
- Gas Temperature: 300 °C[6]
- Gas Flow: 10 L/min[6]

Workflow Diagram

LC-MS workflow for benzylpenicillin quantification.

Method 2: Quantification by HPLC with UV Detection

This method is a robust and cost-effective alternative for routine analysis where the ultra-high sensitivity of LC-MS is not required. The protocol is based on a liquid-liquid extraction procedure for sample clean-up.[8]

Quantitative Data Summary

Parameter	Value	Reference
Analytical Recovery	> 79.2%	[8]
Detection Wavelength	208 nm	[8]
Sample Preparation	Liquid-Liquid Extraction	[8]

Experimental Protocol

1. Materials and Reagents:

- Benzylpenicillin sodium salt (analytical standard)
- Phenoxymethylpenicillanic acid (Internal Standard, IS)[8]
- Dichloromethane (HPLC grade)[8]
- Tetrabutylammonium hydrogen sulfate[8]

- Sodium hydroxide (NaOH)
- Citrate buffer
- Acetonitrile (HPLC grade)[8]
- Ammonium acetate (HPLC grade)[8]
- Water (ultrapure)
- Human serum
- Glass test tubes
- HPLC vials

2. Instrumentation:

- HPLC system with a UV detector
- Reversed-phase C18 column (e.g., Spherisorb 5 ODS)[8]
- Centrifuge
- Evaporator (e.g., nitrogen stream)
- Vortex mixer

3. Sample Preparation (Liquid-Liquid Extraction):[8]

- To a glass test tube, add the serum sample.
- Add the internal standard (phenoxymethylpenicillanic acid).[8]
- Add the ion-pairing reagent (tetrabutylammonium hydrogen sulfate, neutralized with NaOH and buffered with citrate).[8]
- Add dichloromethane as the extraction solvent.[8]

- Vortex vigorously to ensure thorough mixing and extraction.
- Centrifuge to separate the aqueous and organic layers.
- Carefully transfer the organic (lower) layer containing the analyte and IS to a clean tube.
- Evaporate the dichloromethane to dryness under a gentle stream of nitrogen.
- Reconstitute the residue in the mobile phase.
- Transfer the reconstituted sample to an HPLC vial for analysis.

4. Chromatographic Conditions:[8]

- Column: Spherisorb 5 ODS[8]
- Mobile Phase: 14% acetonitrile in 10 mM ammonium acetate buffer[8]
- Flow Rate: (A typical flow rate for a standard HPLC column would be 1.0 mL/min, but should be optimized for the specific column dimensions)
- Detection Wavelength: 208 nm[8]
- Injection Volume: (Typically 20 µL, but should be optimized)

Workflow Diagram

HPLC-UV workflow for benzylpenicillin quantification.

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